Vanadium boride

• IUPAC Name: boranylidynevanadium
• InChI: InChI=1S/B.V
• InChI Key: AUVPWTYQZMLSKY-UHFFFAOYSA-N

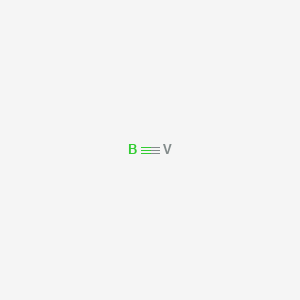

• Canonical SMILES: B#[V]
• Molecular Formula: BV
• Molecular Weight: 61.76 g/mol
• Physical Description: Black odorless powder; Insoluble in water; [MSDSonline]
• CAS No.: 12045-27-1, 12007-37-3, 12653-88-2

Description

Vanadium boride (VB2) is an advanced ultra-high temperature ceramic (UHTC) material characterized by a unique combination of a hexagonal crystal structure, exceptional hardness (up to 28 GPa), and a very high melting point of approximately 2980°C . This combination of properties, along with its good electrical conductivity and resistance to oxidation, makes it a valuable material for demanding research and industrial applications . In the field of energy storage, this compound is a promising candidate for next-generation batteries. Its multi-electron oxidation capability allows this compound anodes to achieve remarkably high theoretical discharge capacities, exceeding 3800 mAh g⁻¹, which is significantly greater than that of traditional battery materials . Research into its electrochemical properties also explores its potential use in metal-air batteries and sodium-ion batteries, where two-dimensional this compound (MBene) structures show high theoretical capacity and ultra-low ion diffusion barriers . For surface engineering, this compound is used to create extremely hard, wear-resistant coatings on steel substrates . These coatings, often applied via thermodiffusion processes or magnetron sputtering, significantly enhance the surface durability and service life of components subjected to friction and mechanical stress . Furthermore, this compound serves as a key reinforcing phase in composite materials, such as aluminum matrix composites, improving their overall mechanical strength and performance . This compound powders can be synthesized through several methods, including high-temperature reactions between the elements, borothermal/carbothermal reduction of oxides, and innovative electrochemical techniques from oxide-based salts . Disclaimer: This product is intended for research and development purposes in a laboratory or industrial setting only. It is not intended for personal use. Handle with care, as this compound may emit toxic fumes if heated to decomposition and may cause irritation upon contact .

Synthesis Methodologies for Vanadium Boride Materials

Solid-State Reaction Techniques

Solid-state synthesis routes are foundational in the production of vanadium boride powders. These methods involve the high-temperature reaction of solid precursors to form the desired boride phases.

Direct Combination of Elemental Precursors

The direct reaction between elemental vanadium and boron powders is a common method for producing various this compound compounds. ontosight.aiontosight.ai This technique involves mixing the elemental powders in specific stoichiometric ratios and heating them to high temperatures, often in a controlled atmosphere or vacuum to prevent oxidation. researchgate.net The stoichiometry of the initial mixture is a critical parameter that dictates the final boride phase. For instance, different ratios are used to target specific compounds such as VB, VB2, V3B2, and V5B6. researchgate.net

However, achieving a homogeneous mixture can be challenging due to the significant difference in atomic weight between vanadium and boron. researchgate.net Inefficiencies in mixing can lead to the formation of multiple phases in the final product. For example, attempts to synthesize V5B6, V3B2, and V3B4 have often resulted in the formation of the more stable VB phase along with unreacted starting materials. researchgate.net Similarly, the synthesis of VB2 through this method can yield a mixed-phase product containing VB and V3B4. researchgate.net

Table 1: Examples of this compound Synthesis via Direct Combination

Target Phase	Precursor Ratio (V:B)	Key Observation
VB	1:1, 5:6, 3:4	Pure VB can be produced. researchgate.net
VB2	1:2	Primarily forms VB2 with minor amounts of VB and V3B4. researchgate.net
Multiphase	2:3	Yields a product with comparable quantities of VB and V3B4. researchgate.net
VB	3:2	Produces VB with a large amount of unreacted vanadium. researchgate.net

Borothermal and Carbothermal Reduction Methods

Borothermal and carbothermal reduction techniques utilize boron or carbon as reducing agents to extract vanadium from its oxides and simultaneously form borides. These methods are significant for industrial-scale production.

In borothermal reduction , vanadium oxides (e.g., V2O3 or V2O5) are reacted with elemental boron at elevated temperatures. walshmedicalmedia.comresearchgate.net The reaction can be conducted in a vacuum or an inert atmosphere to produce vanadium diboride (VB2). researchgate.net For instance, VB2 powder can be prepared by the borothermal reduction of V2O3 in a vacuum at temperatures above 1500°C. researchgate.net The addition of a molten salt, such as a NaCl/KCl mixture, can facilitate the reaction at lower temperatures (850°C to 1000°C) and help control the particle size of the resulting VB2 powder. researchgate.net However, the borothermal reduction of V2O3 can sometimes result in a mixture of VB2 and VB. researchgate.net

Carbothermal reduction involves the reaction of vanadium oxide with a mixture of boron and carbon. A common variation is the boro/carbothermal reduction (BCTR) , which uses boron carbide (B4C) and carbon as the reducing agents. researchgate.netcambridge.org This method can be used to synthesize highly dispersed vanadium diboride powder. researchgate.net For example, the reduction of V2O3 with B4C and nanofibrous carbon in an argon atmosphere at 1700°C has been shown to produce single-phase VB2. researchgate.net

Metallothermal Reduction Approaches

Metallothermal reduction employs a highly reactive metal to reduce a mixture of a metal oxide and a boron source. This exothermic reaction can lead to the formation of boride compounds. For the synthesis of vanadium borides, this can involve the reduction of vanadium oxides and boron oxides by a metal like magnesium. researchgate.net For example, a cobalt-vanadium boride (Co-VB) nanocomposite has been synthesized from a powder mixture of cobalt oxide (Co3O4), vanadium oxide (V2O5), boron oxide (B2O3), and magnesium (Mg) through high-energy ball milling. researchgate.net

Self-Propagating High-Temperature Synthesis (SHS)

Self-propagating high-temperature synthesis (SHS), also known as combustion synthesis, is a process that utilizes the highly exothermic nature of the reaction between precursors to sustain a combustion wave that propagates through the material, converting it into the desired product. researchgate.netunl.eduunipv.it This method is characterized by rapid reaction rates and high temperatures, which can reach up to 3000 K. unipv.it

In the context of vanadium borides, SHS is used to prepare various phases, including V3B2, VB, V5B6, V3B4, V2B3, and VB2, from elemental powder compacts. researchgate.netiaea.org The stoichiometry of the initial reactant mixture and the preheating temperature significantly influence the sustainability of the combustion and the phase composition of the final product. iaea.org

Studies have shown that reactant compacts with V:B ratios of 1:1, 5:6, and 3:4 exhibit high flame-front velocities and combustion temperatures, leading to the formation of pure VB. researchgate.netiaea.org In contrast, a V:B ratio of 1:2 results in the lowest combustion velocity and temperature, predominantly forming VB2 with small amounts of VB and V3B4. researchgate.netiaea.org

Table 2: SHS Synthesis of Vanadium Borides

V:B Ratio	Primary Product(s)	Combustion Characteristics
1:1, 5:6, 3:4	Pure VB	High flame-front velocity and temperature. researchgate.netiaea.org
1:2	VB2 (dominant), VB, V3B4	Lowest combustion velocity and temperature. researchgate.netiaea.org
2:3	VB and V3B4	Multiphase product. researchgate.netiaea.org
3:2	VB and unreacted V	V-rich sample. researchgate.netiaea.org

Vapor Phase Deposition and Thin Film Growth

Vapor phase deposition techniques are primarily used for creating thin films and coatings of this compound, which are valued for their hardness and wear resistance. ontosight.ai

Chemical Vapor Deposition (CVD) Protocols

Chemical Vapor Deposition (CVD) is a process where volatile precursor gases are introduced into a reaction chamber, where they react and decompose on a heated substrate to form a solid thin film. ontosight.aiamericanelements.comamericanelements.com This method is suitable for producing high-purity this compound films. americanelements.com The high temperatures required for CVD, sometimes as high as 1200°C, serve to thermally activate the gaseous source chemicals. google.com

Physical Vapor Deposition (PVD) Techniques (e.g., Sputtering)

Physical Vapor Deposition (PVD) encompasses a set of vacuum deposition methods used to produce thin films and coatings. In PVD, a solid material is vaporized in a vacuum environment and then deposited on a substrate as a thin film. aimspress.com Sputtering is a prominent PVD technique for synthesizing this compound films. colab.wsaip.org

In magnetron sputtering, a this compound target is bombarded with energetic ions, typically from an inert gas plasma like argon. dntb.gov.uaamericanelements.com This bombardment ejects atoms from the target, which then travel and condense on a substrate, forming a film. aimspress.com The properties of the resulting film, such as its composition and microstructure, can be controlled by adjusting parameters like the composition of the sputtering gas and the substrate temperature. dntb.gov.uaco99.net For instance, sputtering a vanadium-diboride target in an Ar+N2 gas mixture can be used to create complex film compositions. dntb.gov.ua PVD methods are advantageous for applications requiring thin, uniform coatings with high hardness and wear resistance. ontosight.aiontosight.aigoogle.com

Mechanical Alloying and Mechanochemical Synthesis

Mechanical alloying and mechanochemical synthesis are solid-state powder processing techniques that utilize mechanical energy to induce chemical reactions and structural changes in materials. ontosight.aiontosight.ai These methods are particularly effective for producing amorphous or nanocrystalline this compound powders at or near room temperature. acs.org

High-Energy Ball Milling for Nanomaterial Production

High-energy ball milling is a specific type of mechanical alloying that employs a high-energy mill to grind precursor powders. nanografi.com The repeated fracturing and cold welding of powder particles during milling lead to intimate mixing at the atomic level and can initiate chemical reactions. researchgate.netdergipark.org.tr This technique is widely used for the synthesis of this compound nanomaterials. researchgate.netresearchgate.netresearchgate.netacs.org

The process typically involves milling a mixture of elemental vanadium and boron powders, or a combination of their oxides with a reducing agent like magnesium, in a high-energy ball mill. researchgate.netresearchgate.netd-nb.info The milling parameters, such as milling time, speed, and the ball-to-powder weight ratio, are critical in determining the final product's characteristics, including particle size and phase composition. dergipark.org.trresearchgate.net For example, a straightforward route to produce nano-VB2 particles involves the planetary ball milling of elemental vanadium and boron in a 1:2 molar ratio. researchgate.net By varying the milling speed and time, the properties of the nano-VB2 can be optimized. researchgate.net

Mechanochemical synthesis can also be combined with other processes, such as carbothermal reduction, to produce hybrid materials. For instance, VB2-V3B4-V2B3/VC hybrid powders have been synthesized from V2O5, B2O3, and C powder blends through a process assisted by mechanical milling. dergipark.org.trtrdizin.gov.tr The milling process reduces the crystallite size and increases the reactivity of the starting powders, facilitating the formation of the desired phases during subsequent annealing. dergipark.org.trtrdizin.gov.tr

Table 1: Research Findings on High-Energy Ball Milling for this compound Synthesis

Precursors	Milling Conditions	Product	Key Findings	Reference(s)
Elemental V and B (1:2 molar ratio)	Planetary ball mill, varied speed and time	Nano-VB2	Optimized nano-VB2 for high-capacity anode material.	researchgate.net
V2O5, B2O3, Mg	High-energy ball mill	Nanostructured this compound (~36 nm)	Fast mechanochemical combustion synthesis.	researchgate.net
Co3O4, V2O5, B2O3, Mg	High-energy ball mill	Co-VB nanocomposite	Potential for induced self-sustaining reaction.	researchgate.net
V2O5, B2O3, C	High-energy ball mill (up to 5h) followed by annealing (1400-1600°C)	VB2-V3B4-V2B3/VC hybrid powders	Milling increased the reactivity of powders and affected the weight percentages of the final phases.	dergipark.org.trtrdizin.gov.trdergipark.org.tr
VCl3, LiBH4, LiH	High-energy ball mill	VB2 nanopowders (15-60 nm)	Successful synthesis with subsequent removal of LiCl matrix.	researchgate.net

Solution-Based and Autoclave Synthesis Routes

Solution-based and autoclave synthesis methods offer alternative pathways to produce this compound materials, often at lower temperatures compared to traditional solid-state reactions. dergipark.org.tracs.orgresearchgate.netscholarsportal.info These techniques allow for greater control over particle size and morphology. scholarsportal.info

One approach involves the reaction of vanadium precursors with a boron source in a solvent. For example, nanocrystalline vanadium diboride (VB2) has been successfully synthesized at 650 °C through a solid-state reaction in an autoclave using vanadium tetrachloride (VCl4), sodium borohydride (B1222165) (NaBH4), and magnesium (Mg) as reactants. researchgate.net The resulting VB2 crystallites were uniform particles with a grain size in the range of 50–100 nm. researchgate.net Another solution-based method involves the reaction of vanadium(III) chloride with sodium borohydride in distilled water at room temperature, which can produce pure metal boride nanocrystals. walshmedicalmedia.com

The citrate (B86180) gel method is a specific solution-based technique used to synthesize VB2 nanopowders. scholarsportal.info This process utilizes ammonium (B1175870) metavanadate as the vanadium source, boric acid as the boron source, and citric acid as a chelating agent. scholarsportal.info The resulting gel is then subjected to boro/carbothermic reactions to form VB2. scholarsportal.info

Plasma-Chemical Synthesis for Ultrafine Powders

Plasma-chemical synthesis is a method used to produce ultrafine and nanopowders of various materials, including refractory compounds like this compound. ontosight.aimisis.ru This technique utilizes the high temperatures and reactive species present in a thermal plasma to vaporize or decompose precursor materials. google.com The subsequent rapid cooling and condensation of the vapor lead to the formation of fine particles. google.com Transferred arc plasma systems are one type of reactor used for this purpose. google.com While this method is noted for producing diboride nanopowders, specific details on the plasma-chemical synthesis of this compound are not extensively available in the provided search results. misis.ruresearchgate.net

Novel Synthetic Approaches for Specific Stoichiometries

Achieving specific stoichiometries in vanadium borides is a significant challenge in their synthesis, as multiple stable phases exist in the V-B system. researchgate.nethbni.ac.in Novel synthetic approaches are continuously being explored to gain better control over the final product composition. nsf.gov

One such approach is the in-situ synthesis of hybrid powders containing various this compound phases (VB2, V3B4, V2B3) and vanadium carbide (VC). dergipark.org.tr This was achieved through a powder metallurgy method involving the mechanical milling of V2O5, B2O3, and C powders, followed by annealing. dergipark.org.tr The milling process was found to influence the weight percentages of the resulting phases. dergipark.org.tr

Another novel approach involves the use of a citrate gel method, which allows for precise stoichiometric calculations by considering the various side reactions that can occur. scholarsportal.info This method has been shown to produce VB2 with high purity by carefully controlling the C/V/B ratio to prevent the formation of undesired boride phases. scholarsportal.info Furthermore, reactive synthesis at high temperatures (1500℃) from elemental powders has been used to prepare single-phased VB2 and VB powders by controlling the initial atomic ratio of vanadium to boron. jim.org.cn For instance, a V:B ratio of 1:2 yielded single-phased VB2, while a 1:1 ratio produced single-phased VB. jim.org.cn

Advanced Characterization Techniques in Vanadium Boride Research

Structural and Morphological Characterization

Understanding the physical arrangement of atoms, crystal phases, and micro- to nanoscale features is fundamental to tailoring the properties of vanadium borides. Techniques like X-ray diffraction and electron microscopy are indispensable for this purpose.

X-ray Diffraction (XRD) is a powerful, non-destructive technique used to identify the crystalline phases present in a material. forcetechnology.commdpi.com By bombarding a sample with X-rays and analyzing the resulting diffraction pattern, a unique "fingerprint" of the material's crystal structure is obtained. forcetechnology.com This pattern can be compared to international databases to identify the specific phases present. forcetechnology.com

In vanadium boride research, XRD is essential for:

Phase Identification: Confirming the synthesis of specific this compound phases such as VB, VB₂, V₃B₄, and V₂B₃. researchgate.net For instance, studies on thermodiffusion coatings have used XRD to confirm the formation of VB and V₂B₃ phases on the surface of steel. researchgate.netresearchgate.net

Purity Assessment: Detecting the presence of unreacted precursors or unwanted secondary phases, such as iron borides (FeB, Fe₂B) in coatings on steel substrates. researchgate.neticm.edu.pl

Structural Analysis: Determining crystallographic details like lattice parameters. mdpi.com However, for nanoscale materials, diffraction peaks can broaden, sometimes making it challenging to distinguish between phases with similar crystal structures, necessitating the use of complementary techniques. acs.org

Study Focus	Identified Phases	Substrate/Method	Reference
Boro-vanadized Steel	VB, V₂B₃, FeB, Fe₂B	AISI 8620 Steel	researchgate.netresearchgate.net
Boronized Fe-4V Alloy	FeB, Fe₂B, Vanadium-rich precipitates	Fe-4V Alloy	icm.edu.pl
Mechanochemical Synthesis	W₂B₅, MgO	WO₂.₇₂, B₂O₃, Mg	researchgate.net
Electrochemical Synthesis	VB, VB₂ (dominant at 100-200 mA/cm²)	Low Alloyed Steel	researchgate.net

Electron microscopy techniques provide direct visualization of a material's surface topography and internal structure with high resolution.

Scanning Electron Microscopy (SEM) is widely used to examine the surface morphology and microstructure of this compound materials. When coupled with Energy-Dispersive X-ray Spectroscopy (SEM-EDS), it also provides elemental composition and distribution maps across the sample's surface. uow.edu.au Research applications include:

Morphological Studies: Characterizing the boride layers formed on metals, which can exhibit varied morphologies, from a saw-tooth appearance on pure iron to a smoother, more compact layer on vanadium-containing alloys. researchgate.neticm.edu.pl

Elemental Mapping: Determining the distribution of vanadium, boron, and substrate elements (like iron) within the coating and identifying precipitates. researchgate.netuow.edu.au

Cross-sectional Analysis: Examining the thickness and layered structure of coatings. researchgate.net

Transmission Electron Microscopy (TEM) offers significantly higher resolution than SEM, enabling the analysis of nanostructural features. cnpem.br TEM is critical for:

Nanoparticle Characterization: Determining the size and shape of individual crystallites. For example, TEM analysis has shown that VB₂ crystallites can be composed of uniform particles with grain sizes in the 50–100 nm range. researchgate.net

Phase Identification at the Nanoscale: Identifying distinct phases within a composite material, such as vanadium-chromium-rich phases in high-entropy alloys containing hBN. uow.edu.au

Crystallographic Analysis: High-resolution TEM (HRTEM) can be used to identify nanostructures and their crystallographic orientation. uow.edu.au

Technique	Observation	Material	Reference
SEM	Saw-tooth boride layer morphology	Boronized pure iron	icm.edu.pl
SEM	Smoother, compact boride layer	Boronized Fe-V alloy	icm.edu.pl
SEM-EDS	Elemental distribution of V, B, Fe	Boro-vanadized steel	researchgate.net
TEM	Uniform crystallites, 50-100 nm grain size	VB₂ powders	researchgate.net
TEM	Identification of (V, Cr, B)-rich striped phase	Al₀.₅CrFeNiV₀.₅-hBN composite	uow.edu.au

Profilometry is a surface measurement technique used to quantify the thickness and roughness of films and coatings. A stylus or optical sensor scans the surface to generate a 3D profile. In this compound research, it is primarily used to measure the thickness of boride layers formed during surface treatments like pack boronizing. researchgate.neticm.edu.pl

Studies have shown that the thickness of this compound layers on steel can range from 3 to 25 µm, depending on the duration and temperature of the treatment process. researchgate.net The addition of alloying elements to the substrate can also significantly affect the resulting layer thickness. For example, the boride layer on an Fe-4V alloy was found to be 130 µm, considerably less than the 280 µm layer formed on pure iron under the same conditions. icm.edu.pl Profilometry is also employed to measure surface roughness (Ra), a key parameter for tribological applications. icm.edu.pl

Substrate Material	Treatment	Layer Thickness	Surface Roughness (Ra)	Reference
Pure Vanadium	Pack Boronizing	Varies with time/temp	-	researchgate.net
Steel	Boro-vanadizing	3 - 25 µm	-	researchgate.net
Fe-4V Alloy	Pack Boronizing	130 µm	~1.5 µm	icm.edu.pl
Fe-4W Alloy	Pack Boronizing	85 µm	1.25 µm	icm.edu.pl

Electron Microscopy (SEM, TEM) for Microstructural and Nanostructural Analysis

Spectroscopic and Elemental Analysis

Spectroscopic techniques analyze the interaction of electromagnetic radiation with a material to provide detailed information about its elemental composition and the chemical bonding states of those elements.

X-ray Photoelectron Spectroscopy (XPS) is a highly surface-sensitive technique that analyzes the elemental composition, empirical formula, and chemical and electronic states of the elements within the top 1-10 nanometers of a material's surface. wikipedia.orgcarleton.edu The technique works by irradiating a surface with X-rays and measuring the kinetic energy of the emitted photoelectrons. wikipedia.org

In the study of vanadium borides, XPS is crucial for:

Surface Composition: Determining the atomic ratio of elements on the surface. One study used XPS to find a Boron to Vanadium (B:V) atomic ratio of 2.11:1.0 for a vanadium diboride sample. researchgate.net

Chemical State Analysis: Identifying the oxidation states of vanadium (e.g., V⁵⁺, V⁴⁺, V³⁺) and the chemical environment of boron by analyzing shifts in their core-level binding energies. researchgate.netxpsfitting.com The binding energies of the V 2p and B 1s peaks are characteristic of the specific this compound phase (VB, V₃B₄, VB₂). researchgate.net

This compound Phase	V 2p₃/₂ Binding Energy (eV)	B 1s Binding Energy (eV)	Reference
VB	~513.0	~187.9	researchgate.net
V₃B₄	~513.2	~188.1	researchgate.net
VB₂	~513.5	~188.3	researchgate.net
V₂O₅	~517.2	-	xpsfitting.com
VO₂	~515.8	-	xpsfitting.com

X-ray Fluorescence (XRF) is an analytical technique used to determine the bulk elemental composition of materials. alfa-chemistry.com It is non-destructive and can identify elements from trace levels to high concentrations. alfa-chemistry.com The sample is irradiated with high-energy X-rays, causing its atoms to emit characteristic "secondary" X-rays (fluorescence). Each element produces a unique set of characteristic X-rays, allowing for qualitative and quantitative analysis of the sample's composition. alfa-chemistry.com

In the context of this compound research, XRF is often used to:

Quality Control: Analyze the purity of sputtering targets made from this compound, ensuring they meet the requirements for thin-film deposition processes. americanelements.com

Quantitative Analysis: Provide a quantitative elemental breakdown of mixed metal borides. For analysis, powder samples are typically compressed into pellets. rsc.org

Glow Discharge Mass Spectrometry (GDMS)

Glow Discharge Mass Spectrometry (GDMS) is a powerful analytical technique used for the direct elemental analysis of solid materials, offering high sensitivity for trace and ultra-trace element detection. eag.comspectroscopyeurope.com This method is particularly valuable in materials science for purity certification and the characterization of advanced materials like this compound. eag.comcanada.ca

In GDMS, a sample of the material, such as this compound, is placed in a low-pressure argon environment and subjected to a high voltage. This process creates a glow discharge plasma, causing atoms from the sample surface to be sputtered. These sputtered atoms are then ionized within the plasma. spectroscopyeurope.com The resulting ions are extracted and guided into a mass spectrometer, which separates them based on their mass-to-charge ratio, allowing for the identification and quantification of the elemental composition of the sample. spectroscopyeurope.com

The primary advantage of GDMS in the context of this compound research is its ability to perform a full survey analysis of all stable isotopes (except hydrogen) and determine the concentration of impurities down to the parts-per-billion (ppb) level. eag.comcanada.ca This is crucial for understanding how minute quantities of other elements might influence the material's properties. The technique is noted for its limited matrix effects and the ability to provide linear calibration, ensuring accurate quantitative analysis. eag.com It is employed in the quality control and purity certification of materials like this compound sputtering targets, ensuring they meet the stringent requirements for applications in semiconductors and thin-film deposition. americanelements.com

Inductively Coupled Plasma (ICP)

Inductively Coupled Plasma (ICP) based techniques, including ICP-Mass Spectrometry (ICP-MS) and ICP-Optical Emission Spectrometry (ICP-OES), are essential for the elemental analysis of this compound. These methods are known for their high sensitivity and are often used to determine the stoichiometry and purity of materials. americanelements.comtuwien.at

In a typical ICP analysis, the this compound sample is first digested and dissolved into a liquid solution. researchgate.net This solution is then introduced into a high-temperature argon plasma, which excites the atoms and ions of the constituent elements. In ICP-OES, the analysis is based on the characteristic light emitted by the excited species as they relax to a lower energy state. tuwien.at In ICP-MS, the ions generated in the plasma are extracted and passed through a mass spectrometer, which separates them based on their mass-to-charge ratio. nih.gov

Recent advancements in ICP-MS include the use of reaction cells to mitigate polyatomic interferences, which can be a challenge when analyzing complex matrices. nih.govrsc.org This allows for more accurate determination of elements like vanadium, even in the presence of interfering species. nih.gov

Fourier Transform Infrared Spectroscopy (FTIR)

Fourier Transform Infrared Spectroscopy (FTIR) is a valuable analytical tool for investigating the chemical bonding and structure of materials, including this compound and its composites. google.comsci-hub.se This technique measures the absorption of infrared radiation by a sample as a function of wavelength, providing a spectrum that reveals the vibrational modes of the molecules present. google.com

In the context of this compound research, FTIR is used to confirm the formation of the desired compound and to characterize its surface chemistry. For example, in the synthesis of this compound from precursors like vanadium chloride or from vanadium-bearing ores, FTIR analysis of the powdered product helps to identify the V-B bonds and confirm the presence of this compound phases. google.com

FTIR is also instrumental in studying surface modifications of this compound particles. Research on improving the performance of vanadium diboride (VB₂) anodes in batteries has utilized FTIR to characterize a polydopamine (PDA) coating applied to the VB₂ particles. sci-hub.sesci-hub.se The FTIR spectra confirm the successful polymerization of dopamine (B1211576) on the surface of the VB₂ by identifying the characteristic functional groups of the PDA membrane. sci-hub.sesci-hub.se This characterization is crucial for understanding how the coating helps to suppress self-discharge reactions. sci-hub.se Furthermore, FTIR has been used to study the structure of vanadium oxides on various supports, a related area of research that provides insights into the behavior of vanadium-based materials.

Electrophysical Characterization

Electrical Conductivity Measurements

Vanadium borides, particularly vanadium diboride (VB₂), are recognized for their good electrical conductivity, a property that makes them suitable for various electronic and electrochemical applications. samaterials.comontosight.ai The electrical conductivity of this compound is a key parameter that is frequently measured to assess its quality and potential performance in devices.

VB₂ is a refractory ceramic material that possesses metallic-like conductivity. samaterials.comamericanelements.com This electrical property is beneficial for its use in conductive ceramic materials and as an electrode material. epomaterial.comgreenearthchem.com The resistivity of high-purity, dense VB₂ synthesized under high pressure has been measured to be as low as 41 μΩ·cm at room temperature, which is among the lowest for transition-metal borides. osti.gov

The electrical conductivity of this compound can be influenced by factors such as its crystal structure, purity, and the presence of other phases. Doping this compound or creating composites can significantly alter its electrical properties. For instance, doping yttrium aluminum boride with vanadium has been shown to decrease resistivity by introducing additional charge carriers into the boride's electrical network. cornell.edu This highlights the potential to tune the electrical conductivity of boride materials for specific applications.

Thermoelectric Properties Evaluation

The thermoelectric properties of a material determine its ability to convert heat energy into electrical energy and vice versa. Key parameters in this evaluation include the Seebeck coefficient, electrical resistivity (or conductivity), and thermal conductivity. This compound has been investigated both as a standalone thermoelectric material and as a component in thermoelectric composites.

Research has shown that adding this compound (VB₂) can significantly enhance the thermoelectric properties of other materials. dtic.mil In one notable study, doping YB₂₂C₂N with VB₂ resulted in a dramatic increase in electrical conductivity by 50,000% while simultaneously increasing the Seebeck coefficient by 220%. dtic.mil This anomalous effect is highly desirable for improving the thermoelectric power factor, which is proportional to the square of the Seebeck coefficient and the electrical conductivity.

Similarly, doping yttrium aluminum boride with vanadium has been explored to improve its n-type thermoelectric properties. cornell.edu While the addition of vanadium lowered the electrical resistivity, it also decreased the Seebeck coefficient. cornell.edu However, annealed vanadium-doped samples exhibited the highest power factor compared to undoped or manganese-doped samples. cornell.edu These findings indicate that while this compound itself may not be a premier thermoelectric material, its incorporation into other boride systems presents a promising strategy for enhancing their thermoelectric performance. dtic.milnii.ac.jp

Electrochemical Performance Characterization

The electrochemical performance of this compound is a critical area of research, particularly for its applications in energy storage and electrocatalysis.

Energy Storage (Batteries and Supercapacitors)

Vanadium diboride (VB₂) has attracted significant attention as a high-capacity anode material for batteries, especially for metal-air batteries. greenearthchem.comresearchgate.net It undergoes an unusual 11-electron oxidation process per molecule, leading to a very high theoretical specific capacity of 4060 mAh/g and a volumetric capacity of approximately 20,700 Ah/L. researchgate.netgoogle.comacs.org The discharge of all 11 electrons occurs at a single, favorable anodic potential. researchgate.netgoogle.com However, a major challenge is the parasitic reaction between VB₂ and the alkaline electrolyte, which causes self-discharge and capacity loss. acs.org Research efforts have focused on mitigating this issue, for example, by coating VB₂ particles with a polydopamine (PDA) membrane, which has been shown to improve Coulombic efficiency and discharge voltage. sci-hub.seacs.org Two-dimensional this compound (V₂B₂) has also been investigated computationally as a potential anode material for sodium-ion batteries, showing a high theoretical capacity of 814 mAh/g and a very low diffusion barrier for sodium ions. acs.org

In the realm of supercapacitors, transition metal borides are explored as electrode materials due to their good electrical conductivities. google.com While specific studies focusing solely on this compound for supercapacitors are less common, the broader class of metal borides is considered promising. google.com Research on related materials, such as composites of nickel boride with vanadium molybdenum oxide, demonstrates the potential of incorporating vanadium-based compounds to enhance the energy density and cyclic stability of supercapacitors. nih.gov

Electrocatalysis

Vanadium borides have emerged as efficient and cost-effective electrocatalysts for important reactions like the hydrogen evolution reaction (HER) and oxygen evolution reaction (OER), which are central to water splitting for hydrogen production. x-mol.netnsf.gov Bimetallic cobalt-vanadium boride (CoVB) has been shown to exhibit enhanced bifunctional activity for both HER and OER in alkaline media. x-mol.net The addition of vanadium helps to increase the surface area and create unique mixed amorphous and crystalline structures, which enhances catalytic activity by providing more active sites and improving conductivity. x-mol.net

Furthermore, different phases of this compound, such as VB, V₃B₄, V₂B₃, and VB₂, have been studied for their HER activity. nih.gov A correlation has been found between the condensation of boron chains in the crystal structure and the HER activity, allowing for the prediction of the catalytic performance of new this compound phases. nsf.govnih.gov Vanadium diboride (VB₂) has also been identified as an effective electrocatalyst for the reduction of nitric oxide (NO) to ammonia (B1221849) (NH₃), with the boron sites acting as the key active centers. acs.org

Electrochemical Performance of this compound in Energy Applications

Application	This compound Phase	Key Performance Metric	Value	Reference
Anode for Metal-Air Battery	VB₂	Theoretical Specific Capacity	4060 mAh/g	google.comacs.org
	VB₂	Theoretical Volumetric Capacity	~20,700 Ah/L	google.com
	VB₂@PDA	Delivered Capacity	325 mAh at 250 mA/g	acs.org
	VB₂@PDA	Coulombic Efficiency	86.3%	acs.org
Anode for Na-ion Battery	V₂B₂ (theoretical)	Maximum Capacity	814 mAh/g	acs.org
	V₂B₂ (theoretical)	Na-ion Diffusion Barrier	0.011 eV	acs.org
Electrocatalyst for Water Splitting	CoVB	HER Overpotential (η10)	80 mV	x-mol.net
	CoVB	OER Overpotential (η10)	320 mV	x-mol.net
	CoVB	Cell Voltage for 10 mA/cm²	1.66 V	x-mol.net
Electrocatalyst for NO Reduction	VB₂	NH₃ Faradaic Efficiency	89.6%	acs.org
	VB₂	NH₃ Yield Rate	198.3 µmol h⁻¹ cm⁻²	acs.org

Theoretical and Computational Investigations of Vanadium Borides

First-Principles Calculations and Density Functional Theory (DFT)

First-principles calculations, primarily based on Density Functional Theory (DFT), have become a cornerstone in the theoretical investigation of vanadium borides. These methods allow for the prediction of various material properties from fundamental quantum mechanical principles, without the need for empirical parameters.

Prediction of Structural Stability and Thermodynamic Properties

DFT calculations are instrumental in determining the structural stability and thermodynamic properties of different vanadium boride phases. By calculating the formation enthalpy, researchers can predict which stoichiometries are thermodynamically stable. For instance, calculations have shown that among various V-B compounds, VB possesses the lowest negative formation enthalpy, indicating its high stability at ground state. rsc.org The calculated formation enthalpy for the C32-VB2 compound shows good agreement with experimental data. researchgate.netresearchgate.net

First-principles calculations have also been employed to predict new, stable structures of vanadium borides under different conditions. For example, studies have identified a Cmcm symmetry for vanadium tetraboride (VB4) and a C2/m-type structure for vanadium triboride (VB3). figshare.com Furthermore, upon compression, a new Amm2-type structure of VB4 becomes energetically favorable above 12.0 GPa. figshare.com The thermodynamic stability of various vanadium borides, including V3B2, VB, V5B6, V3B4, V2B3, and VB2, has been systematically studied, confirming their potential for synthesis. rsc.org

Table 1: Calculated Formation Enthalpies of Vanadium Borides

Compound	Calculation Method	Formation Enthalpy (eV/atom)
VB	LDA	-0.890
VB	GGA	-0.849

Elucidation of Electronic Band Structure and Density of States

The electronic properties of vanadium borides are crucial for understanding their conductivity and bonding nature. DFT calculations provide detailed information about the electronic band structure and the density of states (DOS). The analysis of the band structure and DOS for compounds like VB2, NbB2, and ZrB2 has revealed their metallic character. researchgate.net

For two-dimensional (2D) V2B2, calculations show a significant density of states near the Fermi energy level, indicating good metallic properties. acs.orgnih.gov The partial density of states (PDOS) analysis reveals that the states around the Fermi level are primarily contributed by the V and B atoms, which is crucial for applications like ion batteries. acs.orgnih.gov In VB2, the origin of the pseudogap in the total density of states is attributed to the interactions between boron p states. researchgate.netresearchgate.net The electronic structure of various vanadium borides, including V3B2, VB, V5B6, V3B4, and V2B3, has been systematically investigated to understand their intrinsic properties. rsc.org

Analysis of Chemical Bonding Characteristics (Covalent, Ionic, Metallic Contributions)

The nature of chemical bonding in vanadium borides is a complex interplay of covalent, ionic, and metallic contributions. First-principles calculations, through the analysis of electron density distributions and Mulliken overlap populations, have shown that vanadium borides exhibit a combination of these bonding types. researchgate.netfigshare.com The strong covalent bonds, particularly the B-B bonds, are a defining feature and contribute significantly to the materials' high hardness. acs.orgiran-mavad.com

In VB2, quantitative bond population analysis reveals that the B-B bonding is exceptionally strong and highly covalent. iran-mavad.com The analysis of differential charge density indicates that the binding forces between V–B and V–V atoms are stronger than those between B–B atoms in certain structures. researchgate.net The study of various vanadium borides has highlighted that the orientation of the covalent B-B and V-B bonds plays a critical role in determining the material's hardness. rsc.org

Computational Prediction of Elastic Moduli and Anisotropy

DFT calculations are a powerful tool for predicting the elastic properties of materials, including bulk modulus (B), shear modulus (G), and Young's modulus (E). These calculations have been performed for various vanadium borides, such as VB, V5B6, V3B4, and V2B3, revealing their high elastic moduli. rsc.orgsemanticscholar.org For VB2, the five independent elastic constants have been calculated, and the derived bulk modulus, Young's modulus, and shear modulus have been determined. researchgate.net

The anisotropy of elastic properties is another important aspect that can be investigated computationally. Studies have shown that vanadium borides can exhibit significant elastic anisotropy, meaning their mechanical response varies with the direction of applied stress. researchgate.netsemanticscholar.orgmdpi.com For instance, the 3D surface contours of the Young's modulus for various VxBy compounds are distorted, indicating strong anisotropic features. semanticscholar.orgmdpi.com The degree of anisotropy can be quantified by indices such as the universal elastic anisotropic index (AU) and the percent anisotropy in compression and shear. mdpi.com

Table 2: Calculated Elastic Properties of Vanadium Borides

Compound	Bulk Modulus (B) (GPa)	Shear Modulus (G) (GPa)	Young's Modulus (E) (GPa)	B/G Ratio
V3B2	311 (LDA), 297 (GGA)	231 (LDA), 215 (GGA)	545 (LDA), 509 (GGA)	1.35 (LDA), 1.38 (GGA)
VB	329 (LDA), 316 (GGA)	233 (LDA), 216 (GGA)	558 (LDA), 520 (GGA)	1.41 (LDA), 1.46 (GGA)
V5B6	322 (LDA), 309 (GGA)	252 (LDA), 232 (GGA)	592 (LDA), 546 (GGA)	1.28 (LDA), 1.33 (GGA)
V3B4	325 (LDA), 312 (GGA)	247 (LDA), 229 (GGA)	584 (LDA), 541 (GGA)	1.32 (LDA), 1.36 (GGA)
V2B3	330 (LDA), 317 (GGA)	251 (LDA), 233 (GGA)	593 (LDA), 551 (GGA)	1.31 (LDA), 1.36 (GGA)
VB2	326 (LDA), 313 (GGA)	261 (LDA), 241 (GGA)	613 (LDA), 569 (GGA)	1.25 (LDA), 1.30 (GGA)

Data sourced from Pan et al. rsc.org

Theoretical Hardness Prediction Models

Predicting the hardness of materials from first principles is a significant challenge. Various theoretical models have been developed to estimate the Vickers hardness (Hv) based on properties derived from DFT calculations, such as elastic moduli and bond characteristics. rsc.orgx-mol.netaip.org One common approach relates hardness to a combination of the bulk modulus and shear modulus. aip.org Another model utilizes Mulliken overlap populations to quantify the covalent bond strength, which is then correlated with hardness. researchgate.net

For vanadium borides, theoretical predictions suggest that several phases, including V5B6 and VB2, are potentially superhard materials. rsc.org The simulated Vickers hardness for C2/m-VB3 and Amm2-VB3 are 43.3 GPa and 37.6 GPa, respectively. The higher hardness of the C2/m phase is attributed to the directional puckered hexagonal boron-boron network in its crystal structure. figshare.com These models provide a valuable tool for screening and designing new superhard materials.

Molecular Dynamics and Other Simulation Techniques

While first-principles calculations are typically performed at zero Kelvin, molecular dynamics (MD) simulations allow for the study of materials at finite temperatures and over longer time scales. Ab initio molecular dynamics (AIMD), which combines DFT with molecular dynamics, is a powerful technique for investigating the structural stability and dynamic properties of vanadium borides at elevated temperatures. nsf.govuoa.gr

AIMD simulations have been used to study the thermal stability of 2D V2B2, confirming its stability at different temperatures. researchgate.net These simulations can provide insights into diffusion processes, such as the diffusion of ions on the surface of this compound materials, which is relevant for applications in energy storage. acs.orgnih.gov For instance, the diffusion barrier for sodium ions on the surface of V2B2 has been calculated to be very low, suggesting a high diffusion rate. acs.orgnih.gov Furthermore, MD simulations have been employed to study the structural role of vanadium in more complex systems like aluminoborosilicate glasses, providing detailed information on bond distances, coordination numbers, and network connectivity. nih.gov

Research on Mechanical Behavior and Performance of Vanadium Borides

Hardness Characterization and Measurement Techniques

The exceptional hardness of vanadium borides is a defining characteristic, making them suitable for applications requiring high wear resistance. fishersci.be Various techniques are employed to quantify this property, providing insights into their resistance to localized plastic deformation.

Microhardness and Nanoindentation Studies

Microhardness and nanoindentation are the primary methods used to evaluate the hardness of vanadium borides. Microhardness tests, such as those employing a Vickers indenter, provide a macroscopic measure of hardness. For instance, studies on boride layers formed on steel surfaces have shown that the presence of vanadium borides significantly increases microhardness. nih.gov In one study, the microhardness of iron and vanadium borides in coating layers was found to be between 1901 ± 127 and 3082 ± 299 HV₀.₀₁. nih.gov Another investigation on borided Vanadis 6 steel revealed that the MeB compound (where Me can be Fe, Cr, or V) exhibited a microhardness of around 1860 HV₀.₁ after short-duration boronizing, which increased to over 2100 HV₀.₁ after longer processing times. The Me₂B phase showed slightly lower microhardness values, in the range of 1760–1850 HV₀.₁.

Nanoindentation provides a more localized measurement of hardness and elastic modulus. Research on borosintered powder metallurgy steels demonstrated that increasing the vanadium content, which led to the formation of vanadium boride (VB) and vanadium carbide (V₂C) phases, resulted in an increased hardness and modulus of elasticity. nanotrun.com Similarly, nanohardness measurements on borided AISI H13 steel have been used to characterize the distinct phases within the boride layer, such as FeB and Fe₂B.

First-principles calculations have also been employed to predict the hardness of various this compound compounds. These theoretical studies suggest that V₅B₆ and VB₂ are potential superhard materials. americanelements.comwikipedia.org The Vickers hardness of VB₂, synthesized under high pressure, has been experimentally determined to be a high 27.2 ± 1.5 GPa. americanelements.comnih.govnih.gov

Reported Hardness Values for Vanadium Borides

This compound Phase	Hardness (GPa)	Measurement Technique
VB₂	27.2 ± 1.5	Vickers Hardness americanelements.comnih.govnih.gov
(V,Fe)B in coating	19.01 - 30.82	Microhardness nih.gov
MeB on Vanadis 6	~18.6 - 21.0	Microhardness americanelements.com
Me₂B on Vanadis 6	~17.6 - 18.5	Microhardness americanelements.com

Elastic Properties: Experimental Determination

The elastic properties of vanadium borides, such as the bulk modulus, shear modulus, and Young's modulus, are crucial for understanding their stiffness and resistance to deformation. These properties are often determined through a combination of experimental techniques and theoretical calculations.

First-principles calculations have been extensively used to predict the elastic moduli of various this compound stoichiometries. These studies consistently show that vanadium borides possess high bulk, shear, and Young's moduli. americanelements.comwikipedia.org For example, calculations indicate that the elastic moduli of V₂B₃, V₃B₄, V₅B₆, and VB are all high, with the values following the order V₂B₃ > V₃B₄ > V₅B₆ > VB. nih.gov The calculated Young's modulus for VB₂ is as high as 626 GPa. americanelements.com

Experimentally, high-pressure X-ray diffraction is a key technique for determining the bulk modulus. For VB₂ synthesized at 8 GPa and 1700 K, the bulk modulus was determined to be 262(2) GPa. americanelements.comnih.gov Nanoindentation is another experimental method that can provide the modulus of elasticity. Studies have shown that the addition of vanadium to boride layers on steel, leading to the formation of vanadium borides, increases the modulus of elasticity. nanotrun.com

The ratio of bulk modulus to shear modulus (B/G) is often used to predict the brittle or ductile nature of a material. For vanadium borides, the calculated B/G ratio is generally low, indicating their brittle behavior. americanelements.com

Calculated and Experimental Elastic Properties of Vanadium Borides

This compound Phase	Bulk Modulus (B) (GPa)	Shear Modulus (G) (GPa)	Young's Modulus (E) (GPa)	Method
VB₂	307	270	626	First-principles (LDA) americanelements.com
VB₂	262(2)	-	-	High-Pressure XRD americanelements.comnih.gov
V₅B₆	-	295 (LDA), 265 (GGA)	-	First-principles americanelements.com
V₂B₃	> V₃B₄ > V₅B₆ > VB	> V₃B₄ > V₅B₆ > VB	> V₃B₄ > V₅B₆ > VB	First-principles nih.gov

Fracture Toughness and Crack Resistance Investigations

Investigations into the fracture toughness and crack resistance of vanadium borides are critical for assessing their durability and preventing catastrophic failure in structural applications. While direct fracture toughness values are not always extensively reported, the brittle nature of these ceramics is a well-established characteristic. wikipedia.org

The brittleness of vanadium borides is indicated by their low bulk modulus to shear modulus (B/G) ratio, as determined by first-principles calculations. americanelements.com Materials with a low B/G ratio tend to be brittle, while those with a high ratio are more ductile.

The presence of a boride layer with a sawtooth morphology at the interface with a steel substrate can influence crack propagation. The growth of boride layers on steels can sometimes lead to the formation of cracks, especially in thicker layers or under certain processing conditions. However, studies have also shown the formation of compact and crack-free boride layers.

The addition of other elements can influence the fracture behavior. For instance, in Ti-B alloys, high-temperature deformation has been shown to significantly increase fracture toughness. While this is not directly on pure vanadium borides, it suggests that processing and alloying are potential avenues for improving the crack resistance of boride-containing materials.

Wear Resistance Studies (Abrasive and Corrosion-Wear)

The high hardness of vanadium borides translates into excellent wear resistance, a property that has been the focus of numerous studies. These investigations often assess performance under both abrasive and corrosive wear conditions.

Ball-on-disk wear tests are commonly used to evaluate the wear resistance of this compound coatings. Studies on borosintered powder metallurgy steels have shown that increasing the vanadium content, which promotes the formation of this compound phases, leads to increased wear resistance. nanotrun.com In these tests, samples with higher vanadium content exhibited lower coefficients of friction and higher wear resistance. nanotrun.com

The environment plays a significant role in the wear behavior. For instance, boride layers tested in a 3.5% NaCl solution displayed lower coefficients of friction and higher wear resistance compared to tests conducted in ambient air. nanotrun.com This improvement in the corrosive environment was attributed to the cooling and lubricating effects of the NaCl solution. nanotrun.com

In hardfacing applications, the addition of vanadium to Fe-B based alloys has been shown to decrease wear rates under various applied loads. nih.gov The wear mechanisms observed in these materials include adhesive, micro-abrasive, and oxidative wear. nih.gov The formation of hard (Fe,V)₂B and (V,Fe)B phases is credited with the enhanced wear performance. nih.gov

High-Temperature Mechanical Performance and Stability

Vanadium borides are recognized for their potential in high-temperature applications, owing to their high melting points and good thermal stability. samaterials.com Vanadium diboride (VB₂), for example, has a melting point of 2980°C and is stable at high temperatures.

Research has demonstrated the high thermal stability of VB₂ in air, withstanding temperatures up to 1410 K (1137 °C). americanelements.comnih.govnih.gov This makes it a candidate for components in aerospace and other high-temperature environments. fishersci.be The combination of high hardness and high-temperature stability is a key advantage of these materials.

In the context of entropy-stabilized ceramics, which are designed for extreme environments, transition metal diborides including vanadium diboride are key components. These complex materials exhibit retained mechanical resistance at temperatures exceeding 1650 °C. A high-entropy (Ti₀.₂₅V₀.₂₅Zr₀.₂₅Hf₀.₂₅)B₂ coating has been shown to be an efficient thermal barrier with high resistance to intense heat fluxes, demonstrating the excellent high-temperature mechanical stability imparted by the presence of this compound.

However, the hardness of some vanadium-containing boride alloys can degrade at very high temperatures. For example, in ternary Ti-V-B alloys, while hardness increases up to about 400 °C, it can decrease at higher temperatures.

Influence of Processing Parameters and Microstructure on Mechanical Properties

The mechanical properties of vanadium borides are not intrinsic but are significantly influenced by the processing parameters and the resulting microstructure.

Processing techniques such as borosintering and tungsten inert gas (TIG) welding are used to create this compound-containing layers on substrates. nih.govnanotrun.com In borosintering, parameters like the sintering temperature and duration, as well as the initial composition (e.g., vanadium content), dictate the thickness, hardness, and phase composition of the boride layer. nanotrun.com For instance, increasing the vanadium content in borosintered steels leads to the formation of this compound (VB) and vanadium carbide (V₂C) phases, which in turn increases the hardness and modulus of elasticity, although it can decrease the thickness of the boride layer. nanotrun.com

The microstructure, specifically the phases present, plays a crucial role. The formation of different boride phases such as (Fe,V)₂B and (V,Fe)B in hardfacing alloys directly correlates with the observed hardness and wear resistance. nih.gov In borided steels, the microstructure can consist of a dual-phase FeB + Fe₂B layer, with the presence of vanadium borides as precipitates. The morphology of the boride layer, for example, a sawtooth versus a more compact structure, can also affect mechanical integrity.

The addition of even small amounts of elements like boron to alloys can have a significant effect. In Ti-4Al-3Mo-1V alloy, trace amounts of boron can refine the grain structure, which in turn influences the mechanical properties. While this is not a direct study on pure this compound, it highlights the sensitivity of mechanical behavior to microstructural control achieved through processing and composition.

Advanced Applications and Functional Material Development

High-Performance Structural Materials

Vanadium boride (specifically VB2) is a refractory ceramic material known for its high melting point, thermal stability, and hardness, making it suitable for high-performance structural components. wikipedia.orgfishersci.nlfishersci.no These materials are sought after in industries like aerospace and manufacturing for components that must operate under extreme conditions. wikipedia.org The properties of vanadium diboride, such as its high melting point of 2980°C and good oxidation resistance up to 1000°C, make it a candidate for ultra-high temperature structural materials. fishersci.nlereztech.com

The use of this compound extends to refractory components designed for extreme environments, such as those encountered in ultra-high temperature settings and metal smelting. fishersci.nlereztech.comwikipedia.org Its resistance to molten metal corrosion and good thermal conductivity are key properties for these applications. ereztech.com this compound maintains its structural integrity and hardness at elevated temperatures, which is a critical requirement for refractory materials used in furnace linings and crucibles. wikipedia.orgfishersci.pt

Table 1: Physical and Thermal Properties of Vanadium Diboride (VB2)

Property	Value	References
Melting Point	2450°C - 2980°C	wikipedia.orgfishersci.nlereztech.com
Density	5.1 g/mL	wikipedia.orgereztech.com
Hardness	2800 kg/mm ²	wikipedia.orgereztech.com
Oxidation Resistance	Up to 1000°C in air	fishersci.nlereztech.com
Crystal Structure	Hexagonal	wikipedia.orgfishersci.nlereztech.com

Protective Coatings and Surface Hardening Technologies

This compound is extensively used to create protective coatings that enhance the surface hardness and wear resistance of various materials, particularly steel. wikipedia.orgfishersci.no These coatings are valued for their high corrosion and wear resistance, especially in high-temperature applications. wikipedia.orgfishersci.fi The process imparts a hard, wear-resistant boride layer that significantly extends the service life of components. cenmed.com

The formation of this compound layers is often achieved through thermo-reactive diffusion (TRD) techniques, such as pack cementation or salt bath processes. wikipedia.orgamericanelements.com In these methods, vanadium and boron diffuse into the substrate, typically steel, at high temperatures (ranging from 850°C to over 1200°C) for several hours. wikipedia.orgamericanelements.com

This process results in the formation of a diffusion layer composed of various this compound phases, such as VB2, VB, and V2B3. wikipedia.orgamericanelements.com The thickness of this layer, which can range from a few micrometers to over 350 µm, is dependent on the treatment time and temperature. wikipedia.orgamericanelements.com For example, vanadizing treatments on boronized AISI 8620 steel at 950°C and 1000°C for 1 to 6 hours resulted in this compound layers with thicknesses between 3 and 25 µm. americanelements.com In another study, increasing the treatment temperature to over 1200°C for 11 hours produced diffusion layers approximately 350 µm thick. americanelements.com

Characterization using techniques like X-ray diffraction (XRD) and scanning electron microscopy (SEM) confirms the phase composition and morphology of the layers. wikipedia.orgamericanelements.com The resulting layers are dense, compact, and possess a significantly higher microhardness than the substrate material. wikipedia.org

Table 2: this compound Coating Parameters and Resulting Layer Thickness

Substrate	Treatment Method	Temperature (°C)	Time (h)	Resulting Phases	Layer Thickness (µm)	Reference
Pure Vanadium	Pack Boronizing	1100	4 - 16	VB2	Not specified	wikipedia.org
AISI 8620 Steel	Boronizing then Vanadizing	950 - 1000	1 - 6	VB, V2B3	3 - 25	americanelements.com
Steel	Vanadizing then Boronizing	>1200	11	VB2 (from VC)	~350	americanelements.com

Cutting Tools and Abrasive Applications

Due to its exceptional hardness and wear resistance, this compound is an ideal material for cutting tools and abrasives. wikipedia.orgwikipedia.orgfishersci.no It is used in the manufacturing of grinding wheels, cutting blades, and other tools that require sustained sharpness and durability for processing high-hardness materials like ceramics and cemented carbide. wikipedia.orgfishersci.pt When used in coatings for cutting tools, it can extend their service life significantly. americanelements.com

Electrochemical Energy Storage and Conversion

This compound has emerged as a promising material in the field of electrochemical energy storage, particularly for high-capacity batteries. ereztech.comamericanelements.com Its ability to participate in multi-electron transfer reactions makes it a candidate for next-generation energy systems. ereztech.comfishersci.be

This compound, specifically VB2, is being explored as a high-capacity anode material for various battery types, including air batteries, lithium-ion, and sodium-ion batteries. fishersci.befishersci.seereztech.com

Alkaline and Air Batteries: In alkaline conditions, such as those in this compound-air batteries, the VB2 anode undergoes an 11-electron oxidation process, reacting with oxygen from the air to generate electricity. fishersci.beamericanelements.com This results in a remarkable theoretical specific capacity of 4060 mAh/g. fishersci.bewikipedia.org The discharge products are stable oxides, divanadium pentoxide (V2O5) and diboron (B99234) trioxide (B2O3). fishersci.be The practical energy capacity of a VB2/air cell has been estimated to be around 5 kWh/L, which is significantly higher than that of conventional lithium-ion batteries. americanelements.com

Sodium-ion Batteries: First-principles calculations have shown that two-dimensional this compound (V2B2) is a promising anode material for Na-ion batteries. fishersci.seelementschina.comflybase.org It exhibits a high theoretical capacity of 814 mAhg⁻¹, a very low diffusion barrier for sodium ions (0.011 eV), and a suitable average open-circuit voltage of 0.65 V. fishersci.seelementschina.comflybase.org These characteristics suggest the potential for rapid charging and discharging capabilities. fishersci.seelementschina.comflybase.org

Lithium-ion Batteries: Research has also been conducted on composite materials like LixTiyV1Bz for use as anodes in batteries, leveraging the high charge storage potential of this compound. ereztech.com

Table 3: Electrochemical Performance of this compound Anodes

Battery Type	Anode Material	Theoretical Specific Capacity (mAh/g)	Key Findings	References
Air Battery	VB2	4060	11-electron transfer; High practical energy capacity (~5 kWh/L)	americanelements.comfishersci.bewikipedia.org
Na-ion Battery	2D V2B2	814	Low Na-ion diffusion barrier (0.011 eV); High theoretical capacity	fishersci.seelementschina.comflybase.org
Li-ion/General	LixTiyV1Bz	Not specified	Composite material leveraging VB multi-electron oxidation	ereztech.com

Fuel Cell Electrode Components

Vanadium diboride (VB₂) is emerging as a highly promising anode material for metal-air batteries, a type of fuel cell, due to its remarkable theoretical specific capacity. In this application, VB₂ functions as the negative electrode (anode), where it undergoes an oxidation reaction with oxygen from the air, which is reduced at the cathode. greencarcongress.com This process generates electrical energy. The system typically uses an alkaline electrolyte, such as potassium hydroxide (B78521) (KOH). nih.gov

Mechanisms of Multi-Electron Oxidation

The exceptionally high energy capacity of this compound in electrochemical applications stems from a unique multi-electron oxidation process. nanotrun.comresearchgate.net Unlike traditional battery materials that involve the transfer of one or two electrons, VB₂ can release a total of 11 electrons per molecule in a complete oxidation reaction. researchgate.netgwu.edu This process results in an extraordinary intrinsic gravimetric capacity of 4060 mAh/g, which is approximately five times higher than that of zinc anodes used in commercial zinc-air batteries. researchgate.net

The multi-electron transfer involves the oxidation of both the vanadium and boron atoms within the VB₂ structure. researchgate.net Specifically, the tetravalent vanadium ion is oxidized from a +4 to a +5 state (V⁺⁴ → V⁺⁵), and each of the two boron atoms is oxidized from a -2 to a +3 state (2 x B⁻² → B⁺³). researchgate.net

In this reaction, vanadium diboride reacts with oxygen to form stable divanadium pentoxide (V₂O₅) and diboron trioxide (B₂O₃) as the discharge products. This 11-electron mechanism is the foundation of the material's potential for high-energy-density batteries, theoretically surpassing the energy storage capacity of gasoline. greencarcongress.comresearchgate.net

Catalytic Applications in Chemical Synthesis

This compound is recognized as a promising catalyst for various reactions in organic synthesis. researchgate.netresearchgate.net Its catalytic activity is attributed to its unique electronic structure and surface properties, which can facilitate the transformation of organic molecules.

Research has highlighted the potential of vanadium-based materials as effective catalysts for hydrogenation, a critical process in the production of a wide range of chemicals, from petrochemicals and vitamins to vegetable oils. sciencedaily.comlabmanager.com Scientists have successfully transformed vanadium into a useful catalyst for this class of reactions, a role traditionally held by expensive precious metals like platinum and palladium. sciencedaily.comeurekalert.org To achieve this catalytic activity, the vanadium must be in a specific configuration: a reactive but unstable +3 oxidation state, highly dispersed on a support surface as single atoms to maximize active sites, and "low-coordinated" to allow target molecules to bind. sciencedaily.comlabmanager.comeurekalert.org

In other organic synthesis applications, vanadium diboride has been studied as a catalyst for the liquid-phase oxidation of organic compounds using molecular oxygen. researchgate.net For instance, it has been shown to actively catalyze the oxidation of cyclooctene (B146475). researchgate.net The mechanism involves the activation of the oxidation process when a hydroperoxide is present in the system, suggesting that both the cyclooctene and the hydroperoxide form a complex with the same catalytic center on the VB₂ surface. researchgate.net

Ceramic and Metal Matrix Composites

The intrinsic properties of this compound, such as high hardness and wear resistance, make it an excellent reinforcement material for both ceramic and metal matrix composites. researchgate.netscientific.net Its inclusion can significantly enhance the mechanical and physical properties of the base material.

Boron carbide (B₄C) is known for its extreme hardness but is limited by its inherent brittleness and low fracture toughness. researchgate.netnasa.gov Incorporating vanadium diboride as a secondary phase is an effective strategy to overcome these limitations. The presence of VB₂ in a B₄C matrix activates the sintering process, allowing for the creation of dense, fine-grained ceramic composites at lower temperatures. researchgate.net

These B₄C-VB₂ composites exhibit superior hardness and bending strength compared to monolithic boron carbide. researchgate.net The enhancement in toughness is achieved through mechanisms such as crack deflection, where propagating cracks are forced to bend around the hard VB₂ particles. researchgate.net At higher concentrations of VB₂, a microcracking mechanism can also contribute to the material's improved properties. researchgate.net The development of B₄C-VB₂ composites is considered a promising route to fabricating wear-resistant and shock-resistant components. researchgate.netresearchgate.net

Mechanical Properties of B₄C-VB₂ Composites

Property	Improvement Noted	Toughening Mechanism
Hardness	Higher than monophase B₄C	Dispersion of hard VB₂ phase
Bending Strength	Higher than monophase B₄C	Crack deflection, Microcracking
Fracture Toughness	Enhanced crack resistance	Crack deflection around VB₂ particles

This compound is also used to reinforce metal matrix composites (MMCs), particularly those based on aluminum alloys. scientific.net The addition of VB₂ particles to an aluminum alloy matrix, such as AA6063, can significantly improve its mechanical properties. astr.ro These composites are often fabricated using in-situ techniques, where the VB₂ reinforcing particles are formed directly within the molten metal matrix through an aluminothermic reaction. upb.ro This method involves reacting a vanadium source (like an Al-V master alloy) and a boron source (like KBF₄ salt) within the molten aluminum. astr.ro

The in-situ formation promotes excellent bonding and thermodynamic compatibility between the VB₂ particles and the aluminum matrix. astr.ro The resulting MMCs show improved hardness and wear resistance. scientific.net At low concentrations (e.g., 1%), the VB₂ particles can also act as grain refiners, leading to a finer microstructure in the alloy. astr.roresearchgate.net As the concentration of VB₂ increases, the agglomeration of particles can occur, which influences the final properties of the composite. astr.ro

Properties of VB₂-Reinforced Aluminum Matrix Composites

Reinforcement Concentration	Observed Effect	Reference
Low (e.g., 1% VB₂)	Acts as a grain refiner	astr.roresearchgate.net
Increasing Concentrations	Improved hardness and wear resistance	scientific.net
Higher Concentrations	Potential for particle agglomeration	astr.ro

Boron Carbide-Based Composites (B4C-VB2) for Enhanced Toughness

Thin Film Applications in Electronics and Optics

This compound (VB₂) thin films are increasingly utilized in the fields of electronics and optics due to their unique combination of physical and chemical properties. These films are frequently deposited using techniques such as physical vapor deposition (PVD) and chemical vapor deposition (CVD). americanelements.com Sputtering, a PVD method, is commonly employed to create uniform coatings of this compound for the semiconductor and microelectronics industries. samaterials.com The resulting thin films are valued for their high hardness, thermal stability, wear resistance, and good electrical conductivity, making them suitable for a variety of demanding applications. ontosight.aiprincetonpowder.com

In electronics, this compound films serve multiple functions. They are used as protective coatings to enhance the durability of components and as conductive layers in electronic devices. ontosight.aizhiyuematerial.com The material's excellent thermal conductivity also makes it a candidate for thermal management solutions, helping to dissipate heat in high-power electronic devices. princetonpowder.comnanotrun.com Furthermore, this compound's stability at high temperatures is advantageous for components operating in extreme thermal environments. ontosight.ai Suppliers provide high-purity this compound sputtering targets in various shapes and sizes to meet the specific requirements of sputtering equipment used in the fabrication of electronic and optical components. americanelements.comsamaterials.comtransafricamining.online

Semiconductor Films and Electronic Devices

This compound thin films are recognized for their significant potential in the fabrication of semiconductor devices. universitywafer.com They are used as fine ceramic raw materials for the production of semiconductor films. heegermaterials.comgreenearthchem.com The inherent properties of this compound, particularly its good electrical conductivity and thermal stability, make it a valuable material in the electronics and semiconductor sectors. ontosight.aiprincetonpowder.com

One of the key applications of this compound in semiconductor technology is as a diffusion barrier. Research has demonstrated the effectiveness of radio-frequency (r.f.)-sputtered this compound thin films as a barrier between silicon and aluminum layers. capes.gov.br This is crucial in preventing interdiffusion and reactions between these materials, which can degrade device performance and reliability, especially during thermal processing steps. capes.gov.br Studies have shown that VB₂ films can prevent the interaction between aluminum overlayers and silicon substrates during heat treatments at temperatures up to 500°C for 30 minutes. capes.gov.br The composition of these sputtered films can be controlled, with stoichiometries ranging from VB₁․₅ to VB₂․₇. capes.gov.br

The electrical conductivity of this compound is another property leveraged in electronic components. ontosight.ai It is used in electrical contact materials to enhance their conductivity and wear resistance. heegermaterials.com Additionally, due to its superior thermal conductivity and chemical stability, this compound is considered for use as a substrate or heat sink in high-power electronic devices, ensuring their stable operation by effectively dissipating excess heat. nanotrun.com The development of this compound thin films thus represents a significant advancement in creating more robust and efficient electronic devices.

Interactive Data Table: Properties of Sputtered this compound Diffusion Barriers

Property	Value	Source
Film Composition	VBₓ (x = 1.5 to 2.7)	capes.gov.br
Deposition Method	r.f. Sputtering	capes.gov.br
Application	Diffusion Barrier (Si/Al)	capes.gov.br
Thermal Stability	Stable up to 500°C for 30 min	capes.gov.br
Present Crystalline Phase	VB₂	capes.gov.br

Emerging Trends and Future Research Directions

Development of Nanostructured Vanadium Boride Materials

The synthesis of nanostructured this compound materials represents a significant leap forward in harnessing their full potential. By reducing the particle size to the nanoscale, researchers can dramatically enhance properties such as reactivity, surface area, and charge transfer capabilities. researchgate.net This is particularly relevant for applications in energy storage, where increased surface area can lead to higher capacity and faster charging rates.

Several methods are being explored for the synthesis of this compound nanopowders and nanoparticles. These include:

Mechanochemical combustion: This high-energy ball milling technique can produce this compound (VB) nanopowder. researchgate.net

Reaction of VCl₄ with NaBH₄ and Mg: This method, carried out in a steel autoclave reactor at 650°C, has been used to obtain VB₂ nanoparticles with sizes ranging from 50 to 100 nm. researchgate.net

Planetary ball milling: A direct synthesis route involving the milling of elemental vanadium and boron can produce nano-VB₂ particles. researchgate.net The milling speed and time can be adjusted to optimize the material for use as a high-capacity anode material. researchgate.net

Reduction of vanadium-bearing sources: Methods have been developed to produce vanadium nanoparticles from sources like vanadium pentoxide, which can then be used to form this compound. google.com Stirring time and speed during and after formation can influence the particle size, leading to micro- or nanoparticles. google.com

These nanostructured materials are being investigated for a variety of applications, including as reinforcement materials for metal matrix composites and in the development of high-capacity batteries. researchgate.netresearchgate.net For instance, nano-VB₂ has been shown to exhibit higher anodic discharge potential and capacity compared to its micro-sized counterparts. researchgate.net

Exploration of Two-Dimensional this compound Compounds (MBenes)

Inspired by the success of MXenes (two-dimensional transition metal carbides and nitrides), researchers are now exploring a new class of 2D materials known as MBenes, which are two-dimensional transition metal borides. springerprofessional.deresearchgate.net this compound MBenes, in particular, are gaining significant attention for their unique and fascinating properties. springerprofessional.de

MBenes are typically synthesized through the selective etching of a layered MAB phase precursor, resulting in a sandwich-like structure. researchgate.netnih.gov These 2D compounds are predicted to have exceptional electrical conductivity, high hydrophilicity, rich surface chemistry, and outstanding stability. springerprofessional.de Theoretical and experimental studies have highlighted their potential in various applications, especially in the energy sector. springerprofessional.deresearchgate.net

First-principles calculations have been employed to investigate the potential of 2D this compound (V₂B₂) as an anode material for sodium-ion batteries. nih.govacs.org These computational studies have revealed that V₂B₂ exhibits:

Good dynamic and thermodynamic stability. nih.govacs.org

Excellent electrical conductivity. nih.govacs.org

A high theoretical capacity of 814 mAhg⁻¹. nih.govacs.org

An extremely low diffusion barrier for sodium ions (approximately 0.011 eV), indicating a very high ion diffusion rate. nih.govacs.org

A low average open-circuit voltage of 0.65 V. nih.govacs.org

These properties suggest that 2D V₂B₂ is a promising candidate for high-performance anode materials in next-generation batteries. nih.govacs.org

Tailoring Stoichiometry and Crystal Structure for Tunable Properties

The properties of vanadium borides are intrinsically linked to their stoichiometry and crystal structure. The V-B binary system features several stable stoichiometric compounds, including V₃B₂, VB, V₅B₆, V₃B₄, V₂B₃, and VB₂. researchgate.netresearchgate.net Each of these phases possesses distinct structural arrangements and, consequently, different physical and chemical properties.

This variety allows for the tailoring of properties by controlling the synthesis conditions to favor the formation of a specific phase. For example, the ratio of reactants in the synthesis process can be adjusted to produce different this compound phases. researchgate.net Research has shown that the combination of elemental vanadium and boron in a 1:2 ratio primarily forms VB₂. researchgate.net

Furthermore, first-principles studies have been used to investigate the structural, electronic, and elastic properties of different this compound compounds. researchgate.net These computational approaches provide insights into the nature of chemical bonding, which is a combination of covalent, ionic, and metallic interactions. researchgate.net Understanding these fundamental relationships is crucial for designing this compound materials with specific, tunable properties for targeted applications, such as high-temperature structural materials or advanced electronic components. researchgate.netnanotrun.com The ability to control the crystal structure and stoichiometry opens up possibilities for creating materials with optimized hardness, conductivity, and thermal stability. ontosight.ai

Integration of Vanadium Borides into Hybrid Material Systems

To further enhance their performance and expand their applicability, vanadium borides are being integrated into hybrid material systems and composites. This approach combines the desirable properties of this compound with other materials to create a system with synergistic or complementary characteristics.

One significant area of research is the development of this compound-based coatings on various substrates, particularly steel. researchgate.net These coatings aim to improve surface properties such as hardness, wear resistance, and corrosion resistance. researchgate.netatlantis-press.com For instance, thermodiffusion coatings containing boron and vanadium have been applied to steel to create hard and wear-resistant layers. researchgate.net Electron beam treatment is another technique used to form this compound-based coatings on steel from pastes containing boron carbide and vanadium oxide. atlantis-press.comscispace.com

In another approach, hybrid powders containing both vanadium borides (VB₂, V₃B₄, and V₂B₃) and vanadium carbide (VC) have been synthesized in-situ using powder metallurgy techniques. trdizin.gov.tr This method involves the carbothermal reduction of V₂O₅ and B₂O₃, assisted by mechanical milling. trdizin.gov.tr The resulting hybrid powders can be used to produce materials with a combination of the properties of both borides and carbides.

Advanced Manufacturing Techniques for Complex this compound Architectures

The development of advanced manufacturing techniques is crucial for fabricating complex this compound architectures and enabling their use in a wider range of applications. cymitquimica.commade-in-china.com Traditional powder metallurgy methods are being supplemented and, in some cases, replaced by more sophisticated processes that offer greater control over the final product's shape and properties.

One such promising technique is electron beam treatment . This method can be used to form this compound coatings on steel surfaces with high ductility. scispace.comresearchgate.net By carefully controlling the beam current, it is possible to create coatings with specific microstructures, such as primary round borides and eutectic structures. scispace.com

Another area of growing interest is the use of additive manufacturing , also known as 3D printing, for producing this compound components. americanelements.com While still in the early stages of development for this specific material, additive manufacturing offers the potential to create complex, near-net-shape parts with tailored geometries, which would be difficult or impossible to produce using conventional methods. This could be particularly beneficial for applications requiring intricate cooling channels or customized wear-resistant parts.

Furthermore, techniques like laser cladding are being explored for depositing this compound-containing composite coatings. This process allows for the creation of dense, metallurgically bonded coatings with excellent wear and corrosion resistance. These advanced manufacturing methods are expected to play a key role in unlocking the full potential of this compound materials in demanding industrial applications.

Q & A

Q. What are the standard methodologies for synthesizing vanadium boride (VB₂) in laboratory settings?

VB₂ is commonly synthesized via mechanical milling-assisted carbothermal reduction. For example, stoichiometric mixtures of V₂O₅, B₂O₃, and carbon are mechanically milled to achieve particle homogenization and activation, followed by annealing at 800–1200°C to form hybrid VB₂-V₃B₄-V₂B₃/VC powders . Alternative methods include pack boriding of steel substrates at high temperatures (e.g., 950–1050°C), where vanadium reduces boride layer thickness due to its interaction with boron diffusion .

Q. How do researchers characterize the phase composition and crystallinity of VB₂?

X-ray diffraction (XRD) is routinely used to identify phases (e.g., FeB, Fe₂B, or V₂B in borided steels) . For overlapping peaks (e.g., CrB and FeB), transmission electron microscopy (TEM) with selected-area electron diffraction (SAED) is recommended to resolve ambiguities . Raman spectroscopy and energy-dispersive X-ray spectroscopy (EDS) complement structural and elemental analysis .

Q. What are the key physicochemical properties of VB₂ relevant to material science applications?

VB₂ exhibits a hexagonal crystal structure (space group: P6/mmm) with a theoretical density of ~5.1 g/cm³. Its high melting point (>2400°C) and electrical conductivity make it suitable for extreme environments and electrochemical applications . Synchrotron-based studies are recommended for precise lattice parameter determination under varying conditions.

Advanced Research Questions

Q. How do experimental parameters (e.g., annealing temperature, milling time) influence the phase purity of VB₂ during synthesis?

Extended mechanical milling (>10 hours) reduces particle size and enhances reactivity, but excessive milling introduces impurities from grinding media. Annealing above 1000°C promotes VB₂ formation, while lower temperatures favor intermediate phases like V₃B₄ or V₂B₃. Deviations from stoichiometric ratios lead to vanadium carbide (VC) co-formation, requiring Rietveld refinement to quantify phase fractions .

Q. What mechanisms explain contradictory reports on boride layer thickness in vanadium-containing steels?

Vanadium competes with boron for diffusion pathways, reducing total boride layer thickness. For example, in X153CrV12 steel, vanadium decreases FeB layer thickness by 45% compared to vanadium-free alloys. Kinetic modeling (e.g., the Boltzmann-Matano method) quantifies boron diffusivity suppression in vanadium-rich matrices .

Q. How can VB₂-based electrodes be optimized for high-energy-density batteries?

VB₂ anodes in fuel cells exhibit a theoretical capacity of 27 kWh/L, but practical limitations (e.g., oxygen transport kinetics, electrode passivation) reduce efficiency. Strategies include nanostructuring VB₂ to enhance surface reactivity and hybridizing with conductive carbons (e.g., graphene) to mitigate polarization losses. In-situ XRD during discharge cycles helps identify degradation mechanisms .

Q. What analytical challenges arise in detecting trace vanadium borides in multicomponent alloys?

Overlapping XRD peaks (e.g., FeB and CrB) complicate phase identification. TEM with EDS mapping is critical for isolating vanadium-rich borides. For quantitative analysis, inductively coupled plasma mass spectrometry (ICP-MS) coupled with acid digestion achieves detection limits <0.1 ppm .

Methodological Considerations

Q. What statistical approaches are recommended for analyzing boride layer growth kinetics?

Apply the Deal-Grove model for parabolic growth kinetics, where layer thickness (δ) relates to time (t) as δ² = k·t. Use ANOVA to compare growth rates across vanadium concentrations, and machine learning (e.g., random forests) to predict optimal boriding parameters .

Data Interpretation and Reporting

Q. How can researchers address inconsistencies in VB₂ phase diagrams reported in literature?

Cross-validate data using complementary techniques (e.g., TEM for nanostructure validation, differential scanning calorimetry for phase transitions). Publish raw diffraction files in open repositories (e.g., ICDD PDF-4+) to enable community benchmarking .
